

# NIST mass spectrum reference data 8-Methyl-1-nonene

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## Compound Focus: 8-Methyl-1-nonene

CAS No.: 26741-24-2

Cat. No.: S13141271

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## Chemical Identification and Reference Data

The table below summarizes the key identification information and experimental retention index (RI) data for **8-Methyl-1-nonene** from the NIST WebBook.

Property	Value
Chemical Name	8-Methyl-1-nonene [1] [2] [3]
Synonym	8-Methylnon-1-ene [1] [2] [3]
CAS Registry Number	Not found in search results
Molecular Formula	C <sub>10</sub> H <sub>20</sub> [1] [2] [3]
Molecular Weight	140.2658 g/mol [1] [2] [3]
IUPAC Standard InChI	InChI=1S/C10H20/c1-4-5-6-7-8-9-10(2)3/h4,10H,1,5-9H2,2-3H3 [1] [2] [3]
IUPAC Standard InChIKey	DMFDIYIYBVPKNT-UHFFFAOYSA-N [1] [2] [3]

## Retention Index Data

The following table compiles the Kovats Retention Indices for **8-Methyl-1-nonene** measured under different gas chromatography conditions. A **retention index** is a standardized value that helps identify a compound by comparing its retention time to those of known standards, typically alkanes.

Active GC Phase	Column Type	Temperature Program	Retention Index (I)	Reference
DB-5 [1]	Capillary	30°C → 120°C (5°C/min) → 270°C (10°C/min)	954 [1]	Zaikin and Borisov, 2002 [1]
Cross-Linked Methylsilicone [3]	Capillary	40°C → 300°C (5°C/min)	955 [3]	Khorasheh, Gray, et al., 1989 [3]
BPX-5 [4]	Capillary	50°C (hold 5 min) → 320°C (5°C/min)	954 [4]	Dickschat, Martens, et al., 2005 [4]

## Experimental Protocols for Referenced Data

The methodologies from the NIST-compiled research are summarized below:

- **Zaikin and Borisov (2002)**: The analysis was performed using **gas chromatography–mass spectrometry (GC–MS)**. The specific method used a **DB-5 non-polar capillary column** (30 m x 0.25 mm) with helium as the carrier gas. The temperature program began at 30°C, ramped to 120°C at a rate of 5°C per minute, and then to 270°C at a rate of 10°C per minute [1].
- **Khorasheh, Gray, et al. (1989)**: This study established a correlation for Kovats retention indices. The measurement for **8-Methyl-1-nonene** was conducted on a non-polar **cross-linked methylsilicone capillary column**. The oven temperature was programmed to increase from 40°C to 300°C at a rate of 5°C per minute [3].
- **Dickschat, Martens, et al. (2005)**: This research focused on volatiles released by microorganisms. GC–MS analysis was carried out using a **BPX-5 non-polar capillary column** (25 m x 0.22 mm, 0.25 µm film thickness) with helium as the carrier gas. The temperature protocol started at 50°C with a 5-minute hold, followed by a ramp to 320°C at 5°C per minute [4].

## Objective Comparison with Related Compounds

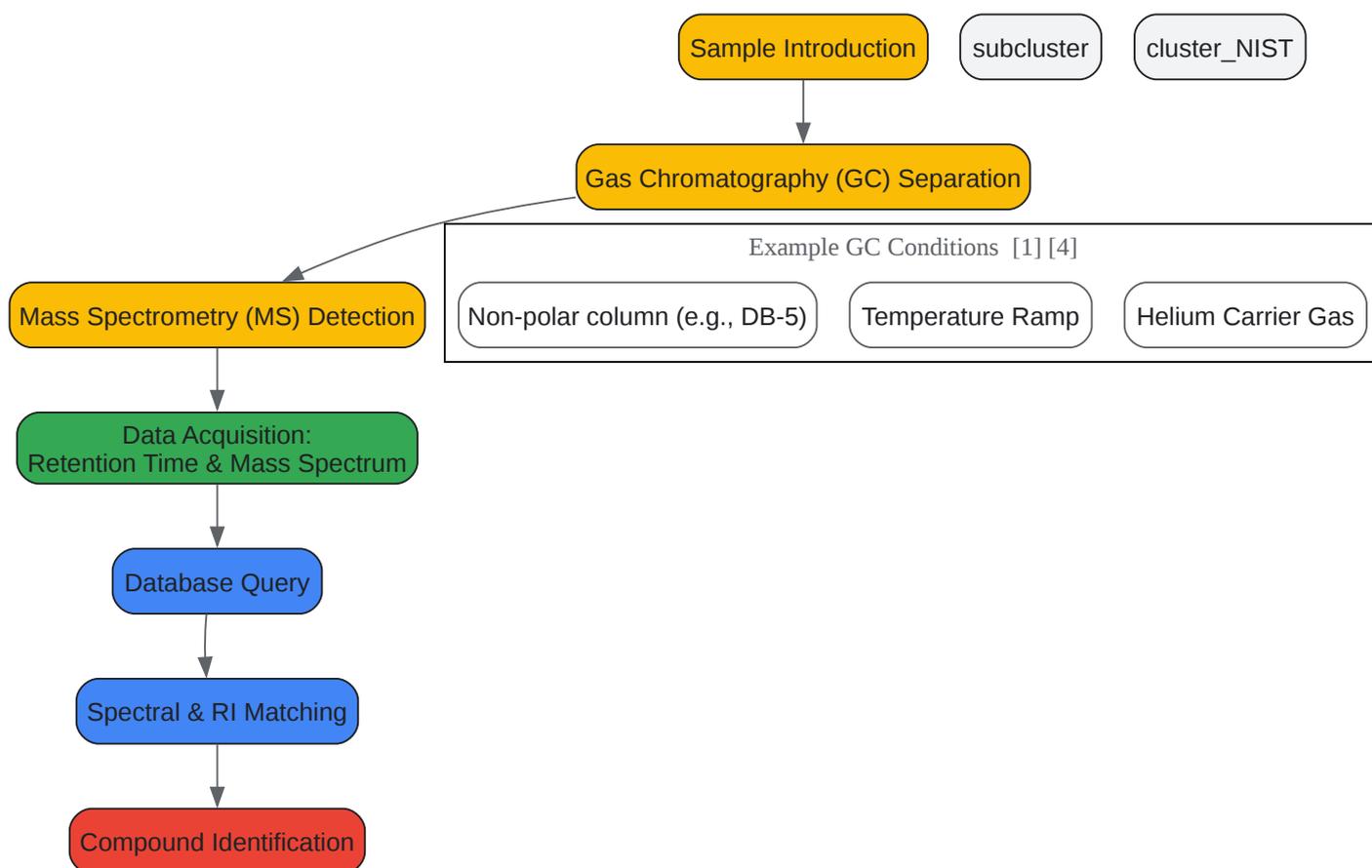
To put the properties of **8-Methyl-1-nonene** into context, the table below compares it with its straight-chain alkene and alkane analogs.

Compound Name	Molecular Formula	Molecular Weight (g/mol)	Typical Retention Index (RI) on Non-Polar Column
<b>8-Methyl-1-nonene</b>	C <sub>10</sub> H <sub>20</sub>	140.2658 [1] [2] [3]	954 - 955 [1] [3] [4]
<b>1-Nonene</b> (straight-chain)	C <sub>9</sub> H <sub>18</sub>	126.2392 [5] [6] [7]	~882 - 890 [7]
<b>Nonane</b> (straight-chain alkane)	C <sub>9</sub> H <sub>20</sub>	128.2551 [8]	900 (by definition)

This comparison shows that the branched structure of **8-Methyl-1-nonene** increases its retention index compared to the straight-chain 1-Nonene, making it elute later under the same GC conditions, similar to how a C10 alkane would behave.

## Workflow for Compound Identification

The following diagram illustrates the general experimental workflow for identifying a compound like **8-Methyl-1-nonene** using GC-MS and the NIST database, based on the protocols from the search results.



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## How to Access the Missing Mass Spectrum

The search results confirm that **8-Methyl-1-nonene** is a species in the NIST database, but the mass spectrum itself is not displayed in the freely available section [1] [2] [3]. Here is how you can obtain it:

- **NIST Subscription:** The complete data, including the mass spectrum, is available through **NIST subscription sites** [5] [8] [6]. Your institution (e.g., university, research center) may already have a

subscription.

- **Alternative Source: PubChem** (Compound ID 527476) is another authoritative source you can check, though the JavaScript-dependent content in the search result could not be fully accessed [9].

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## References

1. 1-Nonene, 8-methyl - the NIST WebBook [webbook.nist.gov]
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